

Hydrolysis of a Related Tin Fluoride Compound

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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While data for SnF_4 is missing, the hydrolysis of **tin(II) fluoride (SnF_2)** in concentrated aqueous solution has been studied and results in the formation of a tin(II) fluoride oxide with the formula **Sn_4OF_6** [1]. The key details of this reaction and the resulting compound are summarized below.

Table 1: Reaction Summary and Product Identification

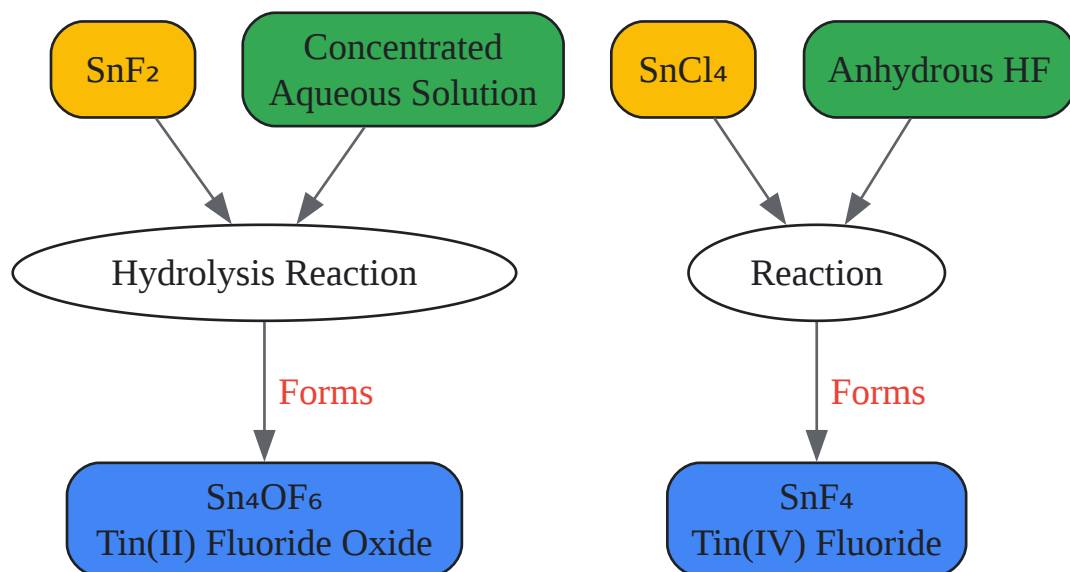
Aspect	Details
Reactant	Tin(II) fluoride (SnF_2)
Reaction Condition	Hydrolysis in concentrated aqueous solution [1]
Product Formed	Tin(II) fluoride oxide, Sn_4OF_6 [1]
Product Significance	First evidence of a basic tin(II) fluoride forming from an aqueous system [1]

Table 2: Crystalline Structure of Sn_4OF_6

Property	Description
Crystal System	Orthorhombic [1]
Space Group	$P2_12_12_1$ [1]

Property	Description
Unit Cell Parameters	$a = 16.088(3) \text{ \AA}$, $b = 10.681(2) \text{ \AA}$, $c = 4.940(1) \text{ \AA}$ [1]
Coordination Geometry	Four distinct tin sites: one tetragonal-based pyramidal, three trigonal-pyramidal [1]
Overall Structure	Three-dimensional polymeric network with bridging fluorine and oxygen atoms [1]

The following diagram illustrates the synthesis path for Sn_4OF_6 and the related preparation method for SnF_4 itself:



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>Synthesis pathways for Sn_4OF_6 via SnF_2 hydrolysis and for SnF_4 from SnCl_4 .

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References

1. Hydrolysis of tin(II) fluoride and crystal structure of Sn₄OF₆ [pubs.rsc.org]

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